

# Antiquorin: A Technical Guide to its Structure, Properties, and Cytotoxic Activity

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## Compound of Interest

Compound Name: Antiquorin

Cat. No.: B1630679

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## Abstract

**Antiquorin**, a diterpenoid isolated from the roots of *Euphorbia fischeriana*, has demonstrated notable cytotoxic effects against human lung cancer cells. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, and known biological activities. Detailed methodologies for relevant assays are presented, alongside a hypothesized signaling pathway for its cytotoxic mechanism of action, offering a valuable resource for researchers in oncology and natural product-based drug discovery.

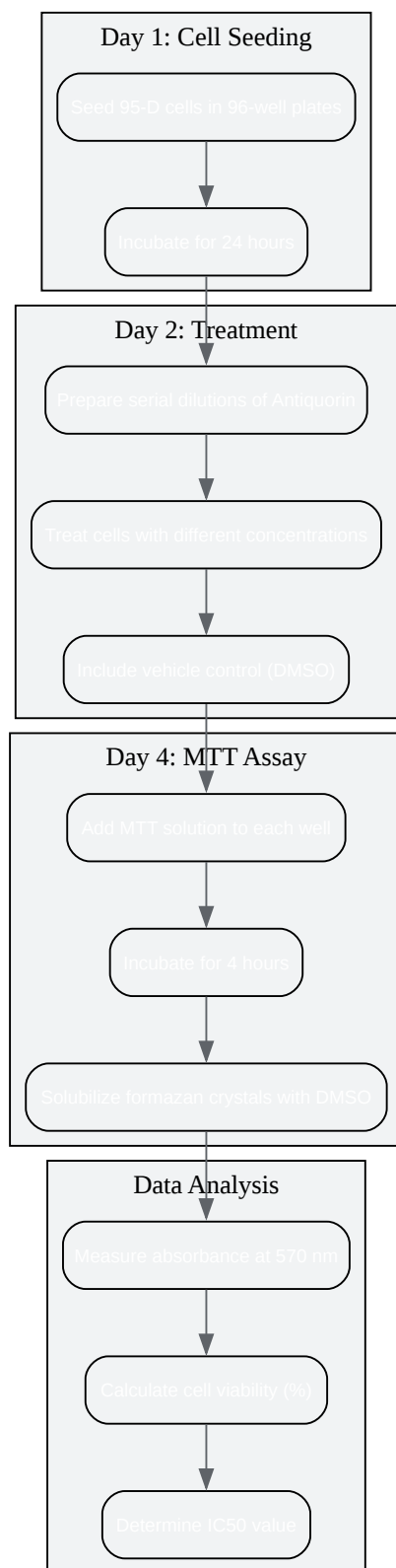
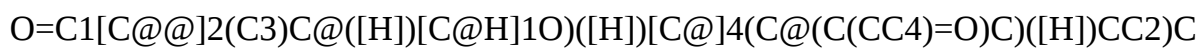
## Chemical Structure and Properties

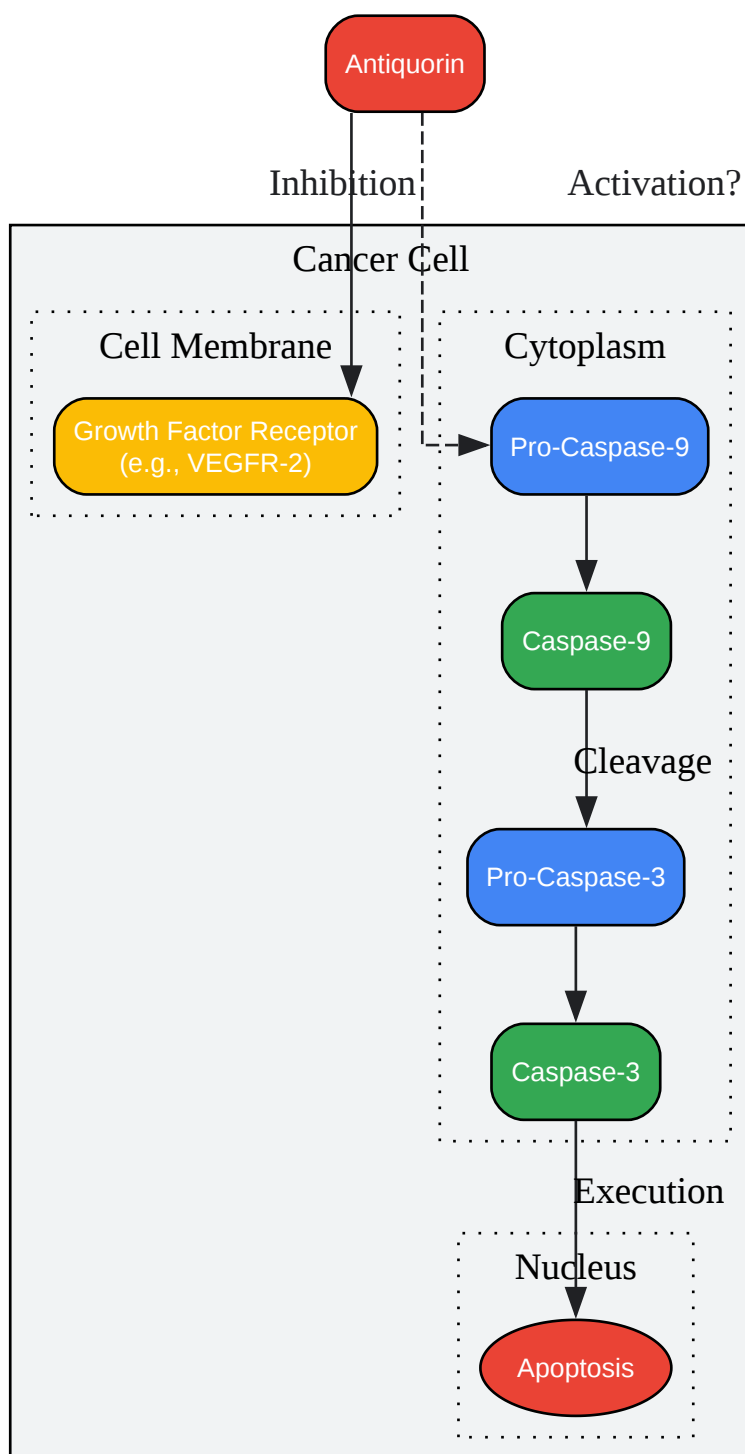
**Antiquorin** is classified as a diterpenoid, a class of organic compounds composed of four isoprene units.<sup>[1]</sup> Its chemical structure is characterized by a complex polycyclic system.

Table 1: Chemical and Physical Properties of **Antiquorin**

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>28</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	316.43 g/mol	<a href="#">[1]</a>
CAS Number	125356-08-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Powder	ChemFaces
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[2]</a>
Source	Roots of Euphorbia fischeriana	<a href="#">[2]</a>

2D Structure:





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## References

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